

tris(trimethylsilylmethyl)phosphine stability issues and solutions

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE*

Cat. No.: *B096055*

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Technical Support Center: Tris(trimethylsilylmethyl)phosphine

This guide provides essential information for researchers, scientists, and drug development professionals on the stability, handling, and troubleshooting of **tris(trimethylsilylmethyl)phosphine** $[P(CH_2SiMe_3)_3]$.

Frequently Asked Questions (FAQs)

Q1: What is **tris(trimethylsilylmethyl)phosphine** and what are its primary stability concerns?

Tris(trimethylsilylmethyl)phosphine (CAS No. 18077-42-4) is an organophosphorus compound used in organic synthesis and coordination chemistry.^[1] Its primary stability concern is its pyrophoric nature; it is extremely reactive and may ignite spontaneously upon contact with air.^[2] It is also highly sensitive to moisture and water, reacting rapidly.^[2]

Q2: How should I properly store this reagent?

The reagent must be stored under a dry, inert atmosphere, such as nitrogen or argon, in a tightly sealed container.^[3]^[4] Storage should be in a cool, well-ventilated area, away from heat sources, open flames, and incompatible materials like oxidizers, acids, and alcohols.^[3] Many suppliers recommend refrigeration (2-8°C).

Q3: What are the visual signs of decomposition?

The pure compound is a white solid.[5] Signs of decomposition or contamination can include discoloration, clumping, or the presence of an oily or liquid phase, which may indicate hydrolysis or oxidation. Any deviation from a free-flowing white solid should be treated with caution.

Q4: Can I handle this reagent on the benchtop?

No. Due to its pyrophoric nature, **tris(trimethylsilylmethyl)phosphine** must never be handled on an open benchtop.[2][4] All manipulations must be performed using strict air-free techniques, either inside an inert atmosphere glovebox or by using Schlenk line techniques for transfers as a solution.[4][6]

Q5: What are the products of decomposition if the reagent is exposed to air or moisture?

Exposure to oxygen will lead to the formation of **tris(trimethylsilylmethyl)phosphine** oxide ($\text{O}=\text{P}(\text{CH}_2\text{SiMe}_3)_3$). Reaction with water (hydrolysis) is expected to produce phosphine gas (PH_3), which is toxic and pyrophoric itself, and trimethylsilylmethanol ($\text{HOCH}_2\text{SiMe}_3$).

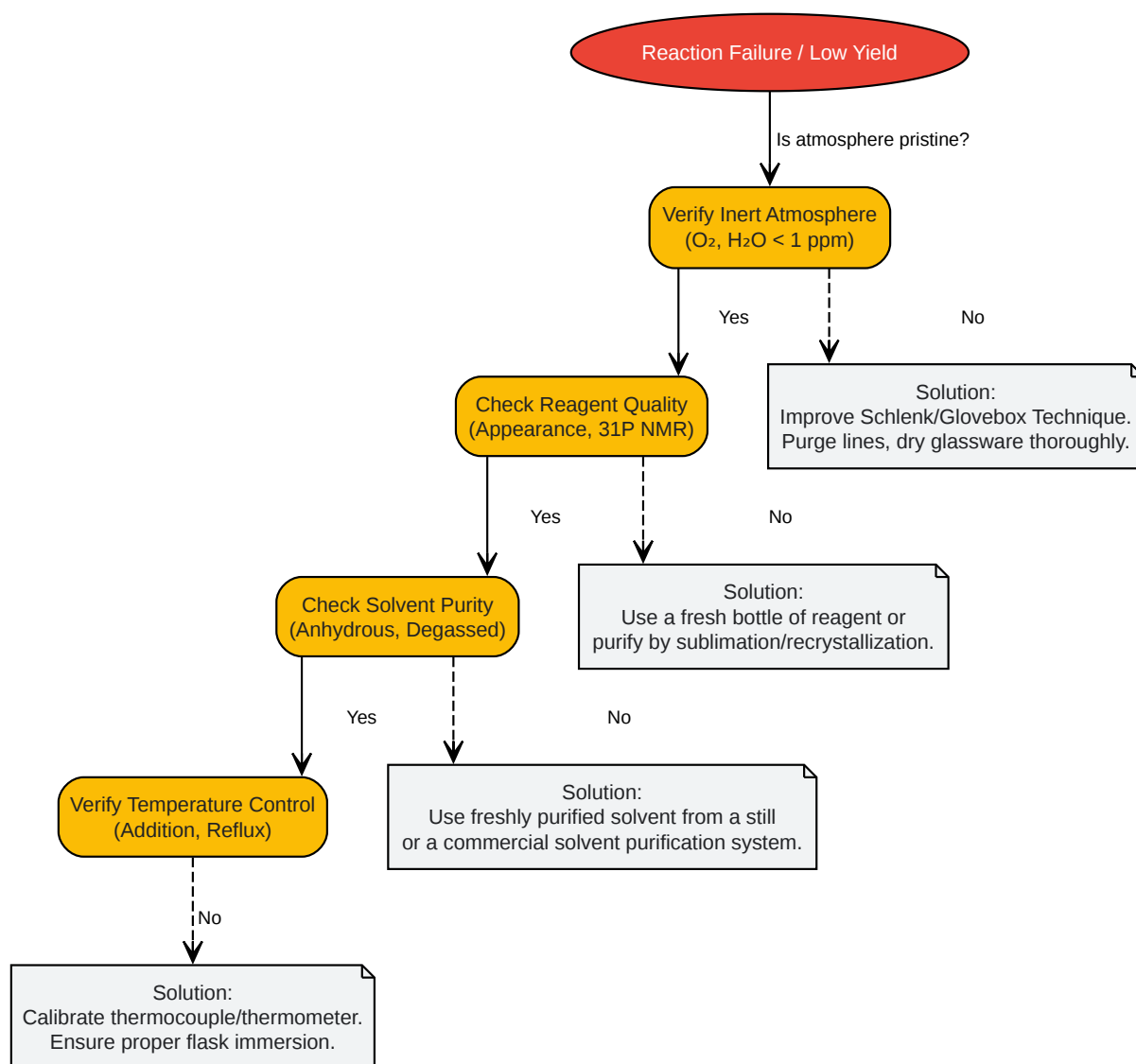
Q6: How do I safely quench and dispose of the reagent and contaminated materials?

All excess reagent and contaminated apparatus must be quenched cautiously.[7] This should be done under an inert atmosphere in a well-ventilated fume hood.[7] The material should be diluted with an inert, high-boiling solvent (e.g., toluene or hexane). A dilute solution of a proton source, such as isopropanol or ethanol, in the same solvent should be added dropwise with cooling and stirring.[7] After the initial vigorous reaction subsides, water can be added slowly, followed by a bleach solution to oxidize any remaining phosphine species.[7]

Troubleshooting Guide

Problem: My reaction is failing or giving very low yields.

This is a common issue stemming from reagent deactivation or improper technique. Use the following logical workflow to diagnose the problem.



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Caption: Troubleshooting logic for reaction failures.

Problem: I see an unexpected peak around +30 to +50 ppm in my ^{31}P NMR spectrum.

A peak in this region typically indicates the formation of the corresponding phosphine oxide, $\text{O}=\text{P}(\text{CH}_2\text{SiMe}_3)_3$. This is a clear sign that your reagent or reaction mixture has been exposed

to trace amounts of oxygen. Review your inert atmosphere techniques and ensure all solvents and reagents are rigorously deoxygenated.

Data Presentation

Table 1: Physical and Safety Properties of **Tris(trimethylsilylmethyl)phosphine**

Property	Value	Reference(s)
CAS Number	18077-42-4	[5]
Molecular Formula	C ₁₂ H ₃₃ PSi ₃	[1][5]
Molecular Weight	292.62 g/mol	[1][5]
Appearance	White solid	[5]
Melting Point	66-70 °C	[5]
Boiling Point	292.8 °C @ 760 mmHg	[5]
Flash Point	130.9 °C	[5]
Key Hazards	Pyrophoric (ignites in air), water-reactive, toxic upon hydrolysis.	[2][4][8]

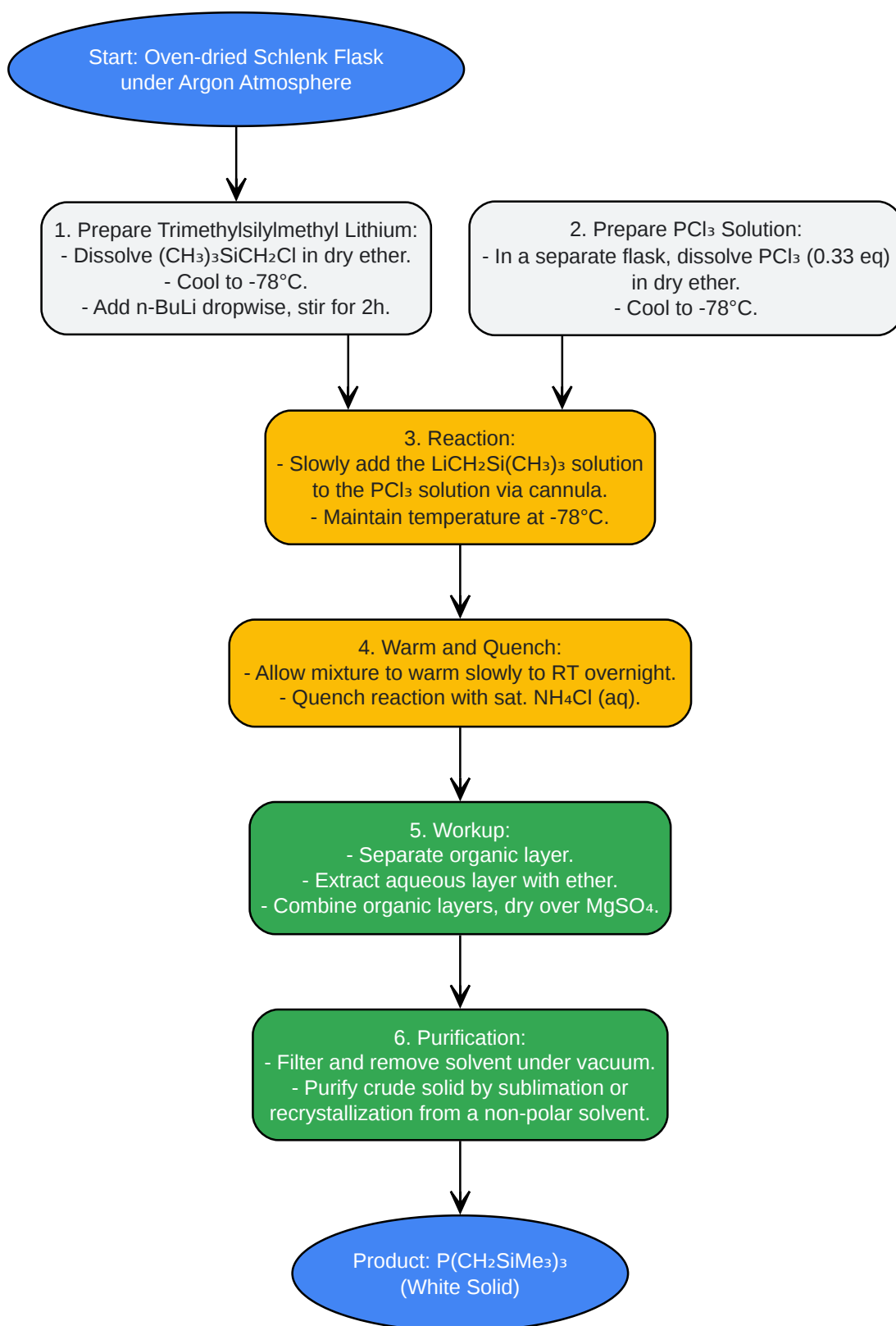
Table 2: Recommended Storage and Handling Conditions

Condition	Specification	Rationale
Atmosphere	Dry Nitrogen or Argon	Prevents reaction with atmospheric oxygen and moisture.[3]
Container	Tightly sealed container with PTFE-lined septa.	Ensures an airtight seal to maintain inert atmosphere.[4]
Temperature	2-8 °C (Refrigerated)	Reduces vapor pressure and slows potential decomposition pathways.
Handling Area	Inert atmosphere glovebox or Schlenk line.	Absolutely required to prevent exposure to air.[4][6]
PPE	Flame-resistant lab coat, safety goggles/face shield, nitrile gloves under neoprene or leather gloves.	Protects against fire, splashes, and chemical exposure.[2][3][8]

Experimental Protocols

Protocol 1: Synthesis of **Tris(trimethylsilylmethyl)phosphine**

This protocol is based on the reaction of a lithium salt with phosphorus trichloride.[1] All steps must be performed under a strict inert atmosphere using oven-dried glassware.

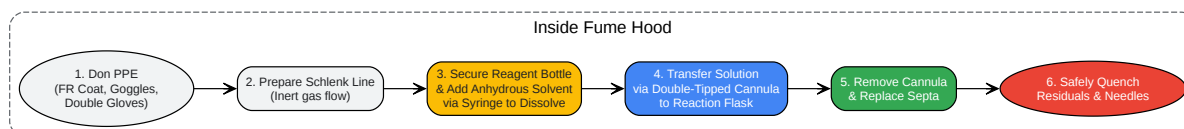


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Caption: Workflow for the synthesis of **tris(trimethylsilylmethyl)phosphine**.

Protocol 2: Safe Handling and Transfer Workflow (as a solution)

This workflow outlines the safe transfer of the reagent from a storage bottle to a reaction flask using Schlenk line techniques.



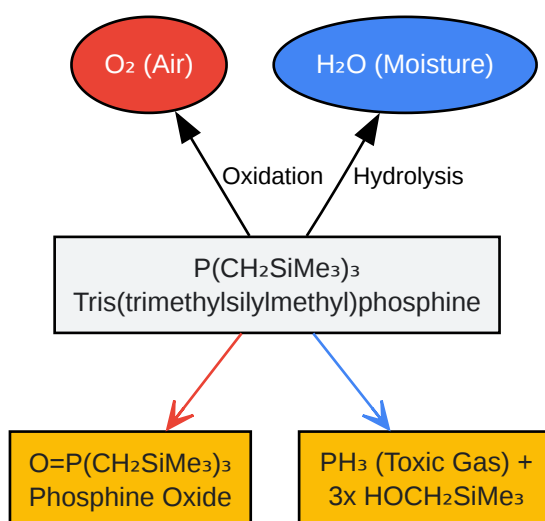
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Caption: Safe transfer workflow using Schlenk techniques.

Chemical Pathways

Decomposition Pathways of Tris(trimethylsilylmethyl)phosphine

The primary modes of decomposition involve reaction with atmospheric oxygen and water. These reactions are highly exothermic and can lead to ignition.



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Caption: Decomposition pathways via oxidation and hydrolysis.

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